

2-(Bromomethyl)benzaldehyde hazards

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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Physical and Chemical Properties

The table below summarizes the key physicochemical data for **2-(Bromomethyl)benzaldehyde** (CAS No. 60633-91-2) [1] [2] [3].

| Property | Value |
|----------------------------|---|
| CAS Number | 60633-91-2 [1] [2] [3] |
| Molecular Formula | C ₈ H ₇ BrO [1] [2] [3] |
| Molecular Weight | 199.04 g/mol [1] [2] [3] |
| Density | 1.524 g/cm ³ [1] [2] |
| Boiling Point | 264.6 °C at 760 mmHg [1] [2] |
| Flash Point | 97.6 °C [1] [2] |
| Form (at room temperature) | Solid [2] [3] |
| Color | Blue [2] [3] |
| Solubility | Soluble in Dichloromethane and Methanol [2] [3] |

Hazard Identification

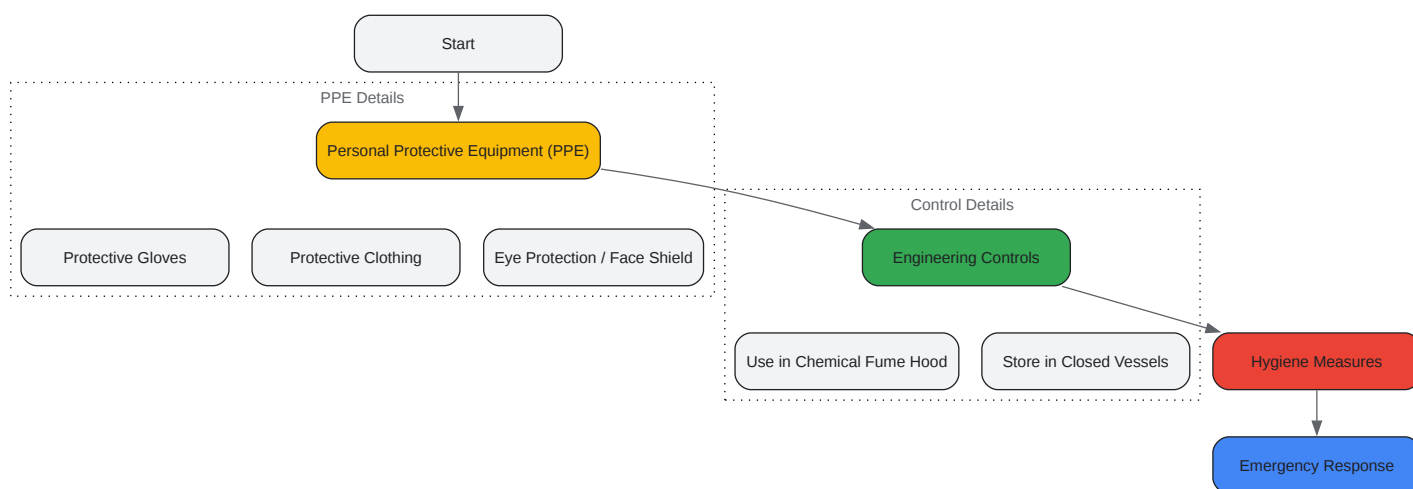
2-(Bromomethyl)benzaldehyde is classified under the Globally Harmonized System (GHS) as follows [2] [3]:

| GHS Element | Classification |
|-------------|-----------------|
| Signal Word | Warning [2] [3] |

| **Hazard Statements** | H315: Causes skin irritation [2] [3] H319: Causes serious eye irritation [2] [3] H335: May cause respiratory irritation [2] [3] |

Safe Handling and Procedures

The following handling precautions are recommended based on the GHS hazard statements and precautionary measures identified [2] [3]. Given the compound's reactivity and potential for irritation, a general experimental workflow for its safe handling is outlined in the diagram below.



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General workflow for the safe handling of **2-(Bromomethyl)benzaldehyde** in a laboratory setting.

Key Handling Protocols

- **Personal Protective Equipment (PPE):** Wear suitable protective gloves, protective clothing, and eye protection (safety goggles or a face shield) [2] [3].
- **Engineering Controls:** Handle the compound only in a certified chemical fume hood to ensure adequate ventilation and prevent inhalation of vapors or dust [2] [3].
- **Hygiene Measures:** Wash hands and skin thoroughly after handling. Wash contaminated clothing before reuse [2] [3].
- **First Aid Measures** [2] [3]:
 - **Inhalation:** Move person to fresh air. If symptoms persist, seek medical attention.
 - **Skin Contact:** Wash immediately with plenty of water for at least 15 minutes. If irritation occurs, get medical advice/attention.

- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.

Information Gaps and Further Research

The available data has significant limitations for a professional technical guide. Key information such as **toxicological profiles (LD50, carcinogenicity, mutagenicity), detailed ecological impact, stability and reactivity beyond general warnings, and specific treatment for ingestion is missing.**

To compile a complete whitepaper, you will need to consult the **full Material Safety Data Sheet (MSDS/SDS)** from the chemical supplier. Furthermore, a thorough literature search on scientific databases (like SciFinder, Reaxys, or PubMed) for toxicological studies on this specific compound is strongly recommended.

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References

1. -(bromomethyl) benzaldehyde | CAS#:60633-91- 2 | Chemsrvc 2 [chemsrc.com]
2. 2-(broMoMethyl)benzaldehyde | 60633-91-2 [chemicalbook.com]
3. 2-(broMoMethyl)benzaldehyde | 60633-91-2 [amp.chemicalbook.com]

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